

Application Notes and Protocols for the Recrystallization of 2'-Nitroacetanilide from Ethanol

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Compound of Interest

Compound Name: 2'-Nitroacetanilide

Cat. No.: B1216642

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Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds.^[1] This process relies on the differential solubility of a compound and its impurities in a suitable solvent at varying temperatures.^[2] For **2'-Nitroacetanilide**, a compound often synthesized with minor impurities, ethanol serves as an effective recrystallization solvent.^{[3][4][5]} This document provides detailed protocols and data for the successful purification of **2'-Nitroacetanilide** using ethanol.

Physicochemical Properties of 2'-Nitroacetanilide

A summary of the key physical and chemical properties of **2'-Nitroacetanilide** is presented in Table 1. Understanding these properties is crucial for its handling and purification.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ N ₂ O ₃	[6][7]
Molecular Weight	180.16 g/mol	[5][6][7]
Appearance	Light yellow to yellow-orange powder or crystals	[4][6]
Melting Point	90-94 °C	[3][4][6][7][8]
Solubility in Ethanol	Soluble	[4][5]
Solubility in Water	Slightly soluble in cold water, soluble in boiling water	[4][5]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[3][4][6]

Recrystallization Principle

The principle of recrystallization is based on the fact that most solids are more soluble in a hot solvent than in a cold one. In an ideal recrystallization, the impure solid is dissolved in a minimum amount of hot solvent to form a saturated solution. As the solution cools, the solubility of the desired compound decreases, leading to the formation of pure crystals. The impurities, being present in smaller amounts, remain dissolved in the cold solvent (mother liquor) and are subsequently removed by filtration.[1]

Experimental Protocol: Recrystallization of 2'-Nitroacetanilide from Ethanol

This protocol outlines the step-by-step procedure for the purification of **2'-Nitroacetanilide** using ethanol as the solvent.

4.1. Materials and Equipment

- Crude **2'-Nitroacetanilide**

- Ethanol (95% or absolute)
- Distilled water
- Erlenmeyer flasks (various sizes)
- Beakers
- Hot plate with magnetic stirrer
- Stirring bar
- Buchner funnel and flask
- Filter paper
- Spatula
- Watch glass
- Melting point apparatus

4.2. Procedure

- Dissolution:
 - Weigh the crude **2'-Nitroacetanilide** and place it in an appropriately sized Erlenmeyer flask.
 - Add a magnetic stir bar to the flask.
 - In a separate beaker, heat ethanol on a hot plate to its boiling point.
 - Add the minimum amount of hot ethanol to the Erlenmeyer flask containing the crude solid to dissolve it completely with gentle heating and stirring. Ensure no solid particles remain.
- Decolorization (Optional):

- If the solution is colored due to impurities, remove the flask from the heat and allow it to cool slightly.
- Add a small amount of activated charcoal to the solution and swirl.
- Reheat the solution to boiling for a few minutes.
- Hot Filtration (if decolorizing charcoal was used):
 - Preheat a second Erlenmeyer flask and a funnel with fluted filter paper by placing them on the hot plate.
 - Quickly filter the hot solution to remove the activated charcoal and any other insoluble impurities. This step should be done rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - Allow the hot, clear filtrate to cool slowly to room temperature undisturbed. Slow cooling promotes the formation of larger, purer crystals.[\[1\]](#)[\[9\]](#)
 - Once the solution has reached room temperature, place the flask in an ice-water bath to maximize the yield of crystals.
- Isolation of Crystals:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold ethanol.
 - Collect the crystals by vacuum filtration.
 - Wash the crystals with a small amount of ice-cold ethanol to remove any adhering mother liquor containing impurities.[\[1\]](#)[\[9\]](#)
- Drying:
 - Transfer the purified crystals to a pre-weighed watch glass.

- Dry the crystals in a well-ventilated area or in a drying oven at a temperature well below the melting point of **2'-Nitroacetanilide**.
- Analysis:
 - Weigh the dry, purified crystals and calculate the percent recovery.
 - Determine the melting point of the recrystallized **2'-Nitroacetanilide**. A sharp melting point close to the literature value indicates high purity.[\[9\]](#)

Data Presentation

Table 2: Solubility of o-Nitroacetanilide in Aqueous Ethanol Solutions at Different Temperatures

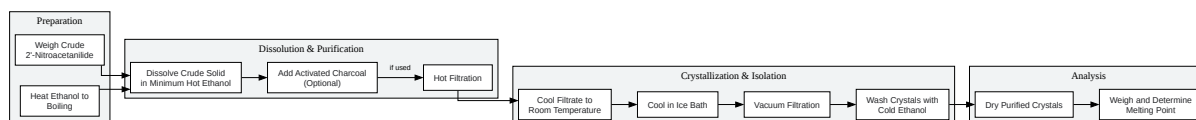
While specific data for **2'-Nitroacetanilide** in pure ethanol is not readily available in the searched literature, the following data for the closely related o-nitroacetanilide in ethanol-water mixtures provides a useful reference for understanding its solubility behavior.[\[10\]](#)

Temperature (K)	Mole Fraction Solubility (Neat Ethanol)
278.15	Data not available
288.15	Data not available
298.15	Data not available
308.15	Data not available
318.15	Data not available
323.15	Highest solubility recorded

Note: The study indicates that the solubility of o-nitroacetanilide is highest in neat ethanol at the highest tested temperature (323.15 K).[\[10\]](#)

Visualizations

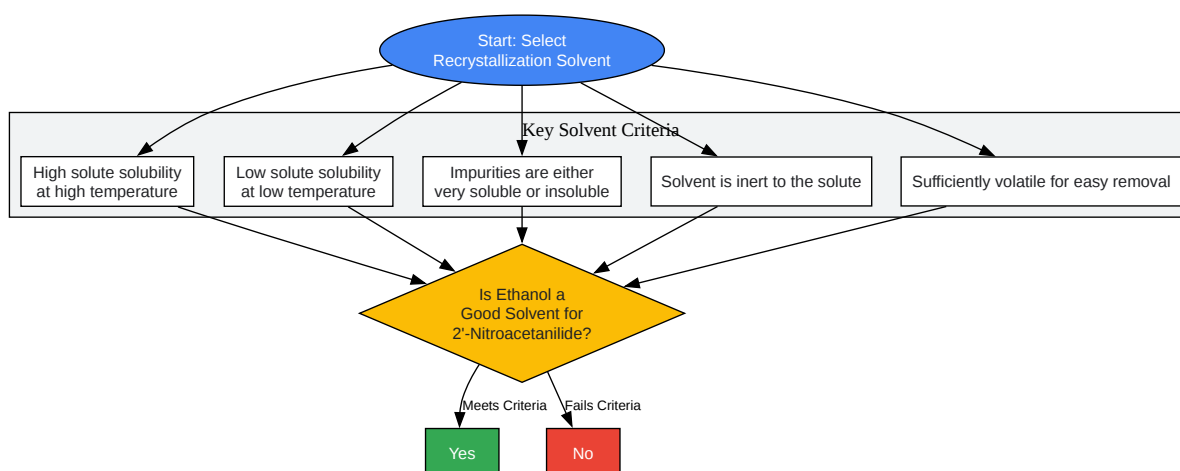
Diagram 1: Experimental Workflow for Recrystallization



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Caption: Workflow for the recrystallization of **2'-Nitroacetanilide**.

Diagram 2: Logical Relationships in Solvent Selection for Recrystallization



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Caption: Decision logic for selecting a suitable recrystallization solvent.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle **2'-Nitroacetanilide** with care as it may be an irritant.[4]
- Ethanol is flammable; avoid open flames and use a hot plate in a well-ventilated area or a fume hood.
- Use caution when handling hot glassware and solutions to prevent burns.

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